

1-Iodo-2-methyloct-1-ene molecular weight and formula

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Compound of Interest

Compound Name: 1-Iodo-2-methyloct-1-ene

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An In-Depth Technical Guide on 1-Iodo-2-methyloct-1-ene

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of novel compounds is paramount. This document provides a detailed overview of the molecular formula and molecular weight of **1-Iodo-2-methyloct-1-ene**, a molecule of interest in synthetic organic chemistry.

Molecular Composition and Weight

The molecular formula of **1-Iodo-2-methyloct-1-ene** is derived from its parent structure, 2-methyloct-1-ene. The parent alkene has a molecular formula of C₉H₁₈. The introduction of an iodine atom at the first position and the removal of a hydrogen atom to accommodate this substitution results in the molecular formula C₉H₁₇I.

The molecular weight is calculated based on the atomic masses of its constituent elements. Utilizing the atomic weights of Carbon (12.01 g/mol) [1][2], Hydrogen (1.008 g/mol) [3][4][5], and Iodine (126.90 g/mol) [6][7], the molecular weight of **1-Iodo-2-methyloct-1-ene** is determined as follows:

$$(9 \times 12.01) + (17 \times 1.008) + (1 \times 126.90) = 252.116 \text{ g/mol}$$

This quantitative data is summarized in the table below for clarity and ease of comparison.

Property	Value
Molecular Formula	C ₉ H ₁₇ I
Molecular Weight	252.116 g/mol

Experimental Protocols

Determination of Molecular Formula:

The molecular formula of a novel compound like **1-iodo-2-methyloct-1-ene** is typically determined through a combination of high-resolution mass spectrometry (HRMS) and nuclear magnetic resonance (NMR) spectroscopy.

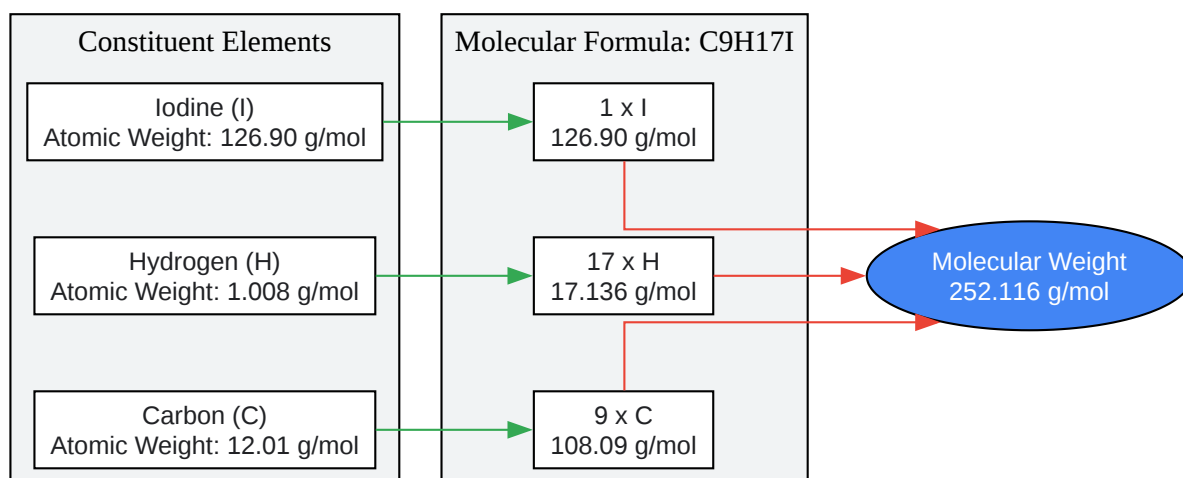
- **High-Resolution Mass Spectrometry (HRMS):** The compound is introduced into a high-resolution mass spectrometer. The instrument measures the mass-to-charge ratio (m/z) of the molecular ion with very high precision. This experimental mass is then compared to the theoretical masses of potential molecular formulas to find the best match, confirming the elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR and ¹³C NMR spectra provide detailed information about the structure of the molecule. The number of signals, their chemical shifts, integration values, and splitting patterns in the ¹H NMR spectrum, along with the number of signals in the ¹³C NMR spectrum, are used to deduce the connectivity of atoms and confirm the arrangement of the carbon skeleton and the position of the iodine atom and the methyl group.

Calculation of Molecular Weight:

The molecular weight is a calculated value based on the established molecular formula and the standard atomic weights of the elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).

Visualization of Elemental Contribution to Molecular Weight

The following diagram illustrates the logical relationship between the individual atomic weights of the constituent elements and the final calculated molecular weight of **1-Iodo-2-methyloct-1-ene**.



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Caption: Elemental contribution to the molecular weight of **1-Iodo-2-methyloct-1-ene**.

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